

1,8-Dinitroanthraquinone CAS number and molecular formula

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Compound of Interest

Compound Name: 1,8-Dinitroanthraquinone

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A Technical Guide to 1,8-Dinitroanthraquinone

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1,8-Dinitroanthraquinone**, a significant chemical intermediate. The document details its chemical and physical properties, outlines established synthesis and purification protocols, and explores its current and emerging applications. A key focus is placed on the potential biological activity of dinitroanthraquinone derivatives, with a particular emphasis on the antibacterial mechanism of action through the inhibition of phosphopantetheine adenylyltransferase (PPAT). This guide is intended to be a valuable resource for professionals in research and development, particularly in the fields of materials science and drug discovery.

Chemical and Physical Properties

1,8-Dinitroanthraquinone is a bright yellow crystalline solid.^[1] Key quantitative data for this compound are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	129-39-5	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₄ H ₆ N ₂ O ₆	[1] [2] [3] [4] [5]
Molecular Weight	298.21 g/mol	[2] [3] [4]
Appearance	Bright yellow crystal	[1]
IUPAC Name	1,8-dinitroanthracene-9,10-dione	[2] [3]
Synonyms	1,8-Dinitro-9,10-anthraquinone, Waxoline Violet BA	[2] [5]

Synthesis and Purification Protocols

The industrial production of **1,8-Dinitroanthraquinone** is primarily achieved through the nitration of anthraquinone. The process typically yields a mixture of dinitroanthraquinone isomers, from which the 1,8-isomer must be separated and purified.

Experimental Protocol for Synthesis

A common method for the synthesis of a mixture of 1,5- and **1,8-dinitroanthraquinones** involves the nitration of anthraquinone using a mixture of concentrated nitric and sulfuric acids.

Materials:

- Anthraquinone (98.5%)
- Concentrated Nitric Acid (98%)
- Concentrated Sulfuric Acid (104.5%)
- Cold water

Procedure:

- In a reaction vessel, add 100 parts of 98.5% anthraquinone to 175 parts of 98% nitric acid.
- Stir the mixture and cool it to -10°C.
- While maintaining the temperature between -10°C and -5°C, slowly add 88 parts of 104.5% sulfuric acid dropwise over a period of 4 hours.
- After the addition of sulfuric acid is complete, continue the reaction at -10°C to -5°C for an additional 2 hours.
- Gradually raise the temperature to 20-25°C and hold for 2 hours.
- Further, increase the temperature to 40-45°C and maintain for 2 hours.
- Finally, heat the mixture to 60-65°C and hold for 2 hours.
- After the reaction is complete, pour the reaction mixture into a sufficient amount of cold water to precipitate the solid dinitroanthraquinone.
- Filter the precipitate, wash it thoroughly with water until the filtrate is neutral, and then dry the product.

This process yields a mixture of dinitroanthraquinones with a high content of the 1,5- and 1,8-isomers.

Experimental Protocol for Purification

The separation of **1,8-Dinitroanthraquinone** from the isomeric mixture can be achieved through selective crystallization using a suitable solvent.

Materials:

- Mixture of dinitroanthraquinones (containing at least 70% **1,8-dinitroanthraquinone**)
- Sulpholane or 1-chloronaphthalene
- Methanol

Procedure using Sulpholane:

- Stir 40 g of the dinitroanthraquinone mixture in 160 g of sulpholane for 1 hour at 180°C until the solid is completely dissolved.
- Cool the mixture to 20-25°C over a period of 30 minutes.
- Stir for an additional 30 minutes at this temperature to allow for crystallization.
- Filter the crystalline product using a sintered glass suction filter.
- Wash the filter cake with 20 g of sulpholane, followed by washing with methanol until the sulpholane is completely removed.

Procedure using 1-chloronaphthalene:

- Introduce 40 g of the dinitroanthraquinone mixture into 280 g of 1-chloronaphthalene and stir for 2 hours at 210°C.
- Cool the mixture to 180°C and continue stirring for another 30 minutes.
- Filter the solid using a heated sintered glass suction filter at 180°C.
- Wash the filter cake with 20 g of hot 1-chloronaphthalene at 180°C, and then, after cooling, wash with methanol.

These purification methods can yield **1,8-Dinitroanthraquinone** with a purity of up to 98.6%.

Applications

1,8-Dinitroanthraquinone is a crucial intermediate in the chemical industry, with both established and developing applications.

Dye Manufacturing

The primary application of **1,8-Dinitroanthraquinone** is as an intermediate in the synthesis of various dyes.^[1] It is a precursor for the production of disperse and vat dyes used in the textile industry.

Emerging Applications

Recent research has indicated potential new applications for **1,8-Dinitroanthraquinone**:

- **Electronics:** It is being explored for use in the production of charge-transport layers in OLED displays.
- **Energy Storage:** Studies have investigated its use as an additive in electrolytes for lithium-ion batteries to improve performance and lifespan.
- **Drug Delivery:** The molecular structure of dinitroanthraquinone derivatives is being studied for its potential in pH-responsive drug release systems for targeted cancer therapy.

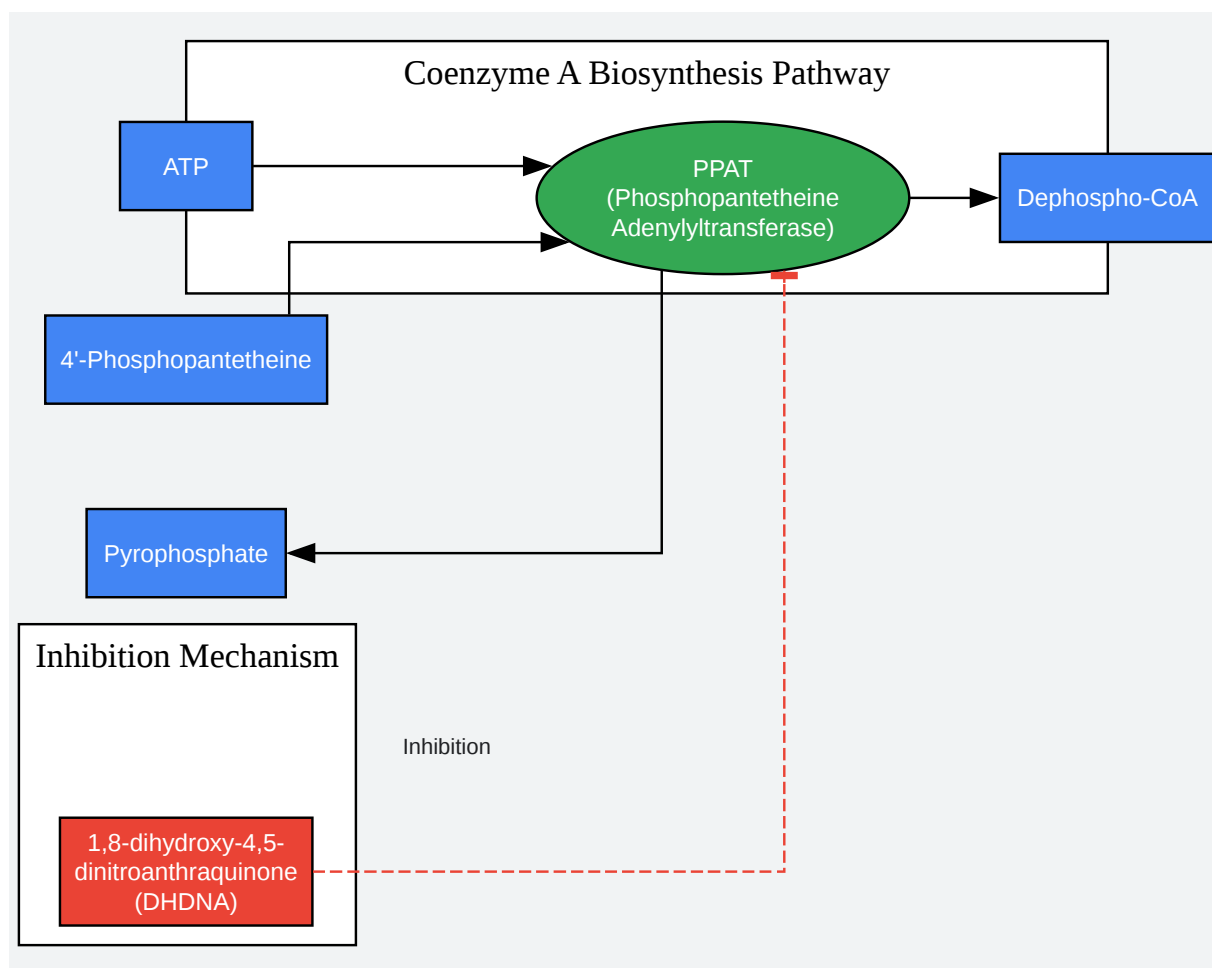
Biological Activity and Mechanism of Action

While **1,8-Dinitroanthraquinone** itself is primarily used as a chemical intermediate, its derivatives, particularly hydroxylated forms, have shown significant biological activity. Research into the antibacterial properties of 1,8-dihydroxy-4,5-dinitroanthraquinone (DHDNA) has revealed a specific mechanism of action.

Inhibition of Phosphopantetheine Adenylyltransferase (PPAT)

The antibacterial effect of DHDNA is attributed to its ability to inhibit the enzyme phosphopantetheine adenylyltransferase (PPAT). PPAT is a key enzyme in the biosynthesis of Coenzyme A, an essential cofactor in many metabolic pathways in bacteria. By inhibiting PPAT, DHDNA disrupts bacterial metabolism, leading to a bacteriostatic effect.

The diagram below illustrates the proposed mechanism of PPAT inhibition by a dinitroanthraquinone derivative.



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Caption: Inhibition of the bacterial Coenzyme A biosynthesis pathway by a dinitroanthraquinone derivative.

Safety and Toxicology

1,8-Dinitroanthraquinone is classified as a hazardous substance and requires careful handling. It is known to cause eye irritation. Due to its classification, downstream industries are implementing stringent procurement strategies that prioritize supplier compliance with regulations such as the EU's REACH and the EPA's Toxic Substances Control Act (TSCA). It is crucial to consult the Safety Data Sheet (SDS) before handling this compound and to use appropriate personal protective equipment.

Conclusion

1,8-Dinitroanthraquinone is a versatile chemical with a well-established role as a dye intermediate and a promising future in advanced materials and potentially in the pharmaceutical sector. The biological activity of its derivatives, such as the inhibition of bacterial PPAT by DHDNA, highlights a promising avenue for the development of new antibacterial agents. Further research into the synthesis of novel derivatives and the exploration of their therapeutic potential is warranted. This guide provides a solid foundation of technical information to support such research and development endeavors.

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